Application Note: Scale-Up Synthesis of 4-Iodo-3-methylpyridin-2-amine

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Compound of Interest	
Compound Name:	*4-Iodo-3-methylpyridin-2-amine*
CAS No.:	*1227595-97-2*
Cat. No.:	*B1525932*

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Executive Summary

4-Iodo-3-methylpyridin-2-amine (CAS 1227595-97-2) is a critical pharmacophore in the synthesis of KRAS G12C inhibitors (e.g., Sotorasib analogs) and SHP2 inhibitors. Its synthesis is complicated by the directing effects of the pyridine ring:

- The Challenge: Direct electrophilic halogenation of 2-amino-3-methylpyridine favors the 5-position (para to the amino group), not the desired 4-position.
- The Solution: This protocol utilizes a Directed Ortho-Lithiation (DoM) strategy starting from 2-fluoro-3-methylpyridine. The fluorine atom serves as a powerful ortho-director, enabling exclusive C4-lithiation and subsequent iodination. A final nucleophilic aromatic substitution (

) yields the target amine.
- Scalability: This 2-step route avoids the hazardous and low-yielding nitration/reduction sequences of classical pyridine chemistry, offering a streamlined path for multi-gram to kilogram scale-up.

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Retrosynthetic Analysis & Strategy

The synthesis relies on the superior leaving group ability of fluorine in

reactions and its strong directing ability in lithiation.

Scheme Logic:

- Precursor Selection: 2-Fluoro-3-methylpyridine is commercially available and possesses orthogonal reactivity (C-H acidity at C4 vs. electrophilicity at C2).
- Regiocontrol: The C3-methyl group blocks one ortho-position relative to fluorine. The remaining ortho-position (C3) is occupied, forcing lithiation to the C4 position (adjacent to the methyl group, stabilized by the inductive effect of F and N).
- Functionalization: Quenching with iodine installs the halogen at C4.
- Amination: Selective displacement of the C2-fluorine over the C4-iodine using ammonia.



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Figure 1: Retrosynthetic logic flow for the regioselective synthesis of **4-iodo-3-methylpyridin-2-amine**.

Detailed Experimental Protocol

Step 1: Synthesis of 2-Fluoro-4-iodo-3-methylpyridine

Reaction Type: Directed Ortho-Lithiation (DoM) / Electrophilic Quench Scale: 50 g Batch Basis

Reagents & Materials

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Reagent	MW (g/mol)	Equiv.[1][2][3][4][5][6][7]	Amount	Safety Note
2-Fluoro-3-methylpyridine	111.12	1.0	50.0 g	Irritant, Flammable
LDA (2.0 M in THF/Hept)	-	1.2	270 mL	Pyrophoric, Moisture Sensitive
Iodine (I)	253.81	1.3	148.5 g	Corrosive, Stains
THF (Anhydrous)	72.11	-	500 mL	Peroxide former

Protocol

- Reactor Setup: Equip a 2-L jacketed glass reactor with an overhead mechanical stirrer, internal temperature probe, nitrogen inlet, and a pressure-equalizing addition funnel. Dry the system thoroughly under a nitrogen stream.
- Charging: Charge 2-Fluoro-3-methylpyridine (50.0 g) and anhydrous THF (400 mL) into the reactor.
- Cooling: Cool the solution to -78°C using a dry ice/acetone bath or cryostat.
  - Critical Process Parameter (CPP): The internal temperature must remain below -70°C during base addition to prevent "halogen dance" or lateral lithiation (benzylic deprotonation).
- Lithiation: Add LDA solution (270 mL) dropwise over 45–60 minutes. Maintain internal temperature < -70°C.
  - Observation: The solution typically turns deep yellow/orange, indicating the formation of the lithiated species.
  - Hold: Stir at -78°C for 1 hour to ensure complete metallation.

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- Quench Preparation: Dissolve Iodine (148.5 g) in anhydrous THF (100 mL) in a separate vessel.
- Quenching: Add the Iodine solution to the reactor dropwise over 30 minutes, maintaining temperature < -65°C.
  - Exotherm: This step is exothermic. Control addition rate to manage heat.
- Workup:
  - Allow the mixture to warm to 0°C over 2 hours.
  - Quench with sat. aq. NH

    Cl (200 mL) followed by 10% aq. Na

    S

    O

    (Sodium Thiosulfate) to reduce excess iodine (color change from dark brown to yellow).
  - Extract with Ethyl Acetate (3 x 200 mL).
  - Wash combined organics with Brine, dry over MgSO

    , and concentrate in vacuo.
- Purification: Recrystallize from Heptane/EtOAc or pass through a short silica plug if necessary.
  - Expected Yield: 75–85%
  - Appearance: Off-white to pale yellow solid.

Step 2: Amination to **4-Iodo-3-methylpyridin-2-amine**

Reaction Type: Nucleophilic Aromatic Substitution (

) Scale: 40 g (from Step 1)

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Reagents & Materials

Reagent	MW (g/mol)	Equiv.[1][2][3][4][5][6][7]	Amount	Safety Note
2-Fluoro-4-iodo-3-methylpyridine	237.01	1.0	40.0 g	Irritant
NH OH (28-30% aq)	35.05	Excess	200 mL	Corrosive, High Vapor Pressure
Isopropanol (IPA)	60.10	Solvent	100 mL	Flammable

Protocol

- Vessel Setup: Use a High-Pressure Stainless Steel Autoclave (Parr Reactor) or a heavy-walled glass pressure vessel (for smaller scales).
  - Safety: Ammonia gas is generated upon heating. Ensure the vessel is rated for at least 10 bar (150 psi).
- Charging: Load the intermediate (40.0 g), IPA (100 mL), and NH OH (200 mL).
- Reaction: Seal the vessel and heat to 110–120°C with vigorous stirring.
  - Pressure:[8][9] Internal pressure will rise to approx. 3–5 bar.
  - Time: 12–16 hours.[3][8] Monitor by HPLC (disappearance of starting material).
- Workup:
  - Cool the reactor to room temperature and carefully vent excess ammonia (scrubber required).
  - Concentrate the mixture to remove IPA and excess ammonia.
  - The product often precipitates from the aqueous residue. Filter the solid.[3]

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- If no precipitate, extract with DCM (3 x 100 mL), dry, and concentrate.

- Purification: Recrystallize from Ethanol/Water or purify via column chromatography (DCM:MeOH 95:5) if high purity (>99%) is required.
  - Expected Yield: 80–90%
  - Final Appearance: White to off-white crystalline solid.

Process Safety & Scale-Up Considerations

Thermal Hazards

- Lithiation: The lithiated pyridine intermediate is thermally unstable. On scale, a "runaway" exotherm during iodine addition can lead to decomposition or explosion. Use Reaction Calorimetry (RC1) to determine cooling capacity requirements before scaling >100 g.
- Amination: The ammonia reaction generates significant pressure. Burst disks and pressure relief valves must be inspected. Do not fill the autoclave >60% volume.

Regioselectivity Control

The success of Step 1 depends on the base choice and temperature.

- Base:LDA is standard. LiTMP (Lithium 2,2,6,6-tetramethylpiperidide) is a superior alternative if benzylic lithiation (at the methyl group) is observed as a byproduct. LiTMP is more sterically hindered and favors ring proton removal.
- Temperature: Strictly maintain <-70°C. Warmer temperatures favor thermodynamic equilibration to the benzylic position.

Analytical Specifications

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Test	Method	Acceptance Criteria
Appearance	Visual	White/Off-white solid
Purity	HPLC (254 nm)	> 98.0%
Identity	H-NMR (DMSO-d)	Consistent with structure (Singlet methyl ~2.1 ppm, two aromatic doublets)
Residual Solvent	GC-HS	< Limit (IPA, THF)

Visual Workflow

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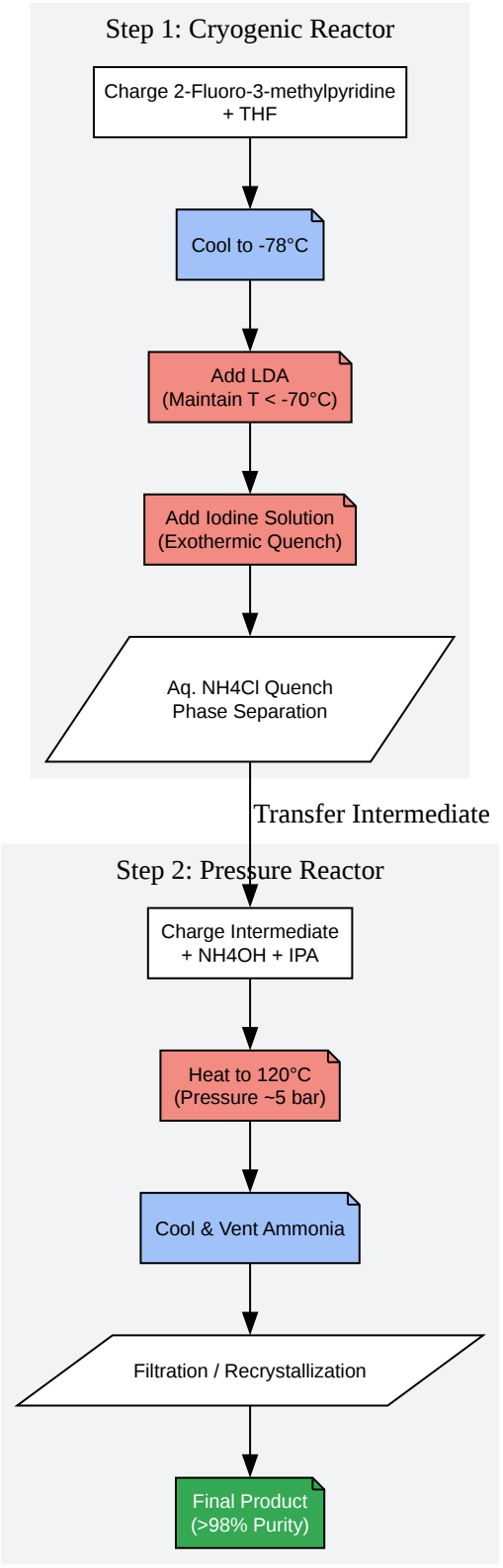

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Figure 2: Process workflow for the 2-step synthesis.

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